

Technical Application Note: Convergent Synthesis of Ivabradine Hydrochloride

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Compound of Interest

Compound Name: *Bicyclo[4.2.0]octa-1,3,5-trien-7-amine*

CAS No.: 61599-85-7

Cat. No.: B1272265

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Target Molecule: Ivabradine (Corlanor®/Procoralan®) Therapeutic Class: Hyperpolarization-activated cyclic nucleotide-gated (HCN) channel blocker (

inhibitor). Starting Material: Racemic 3,4-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-amine.[3]
[4]

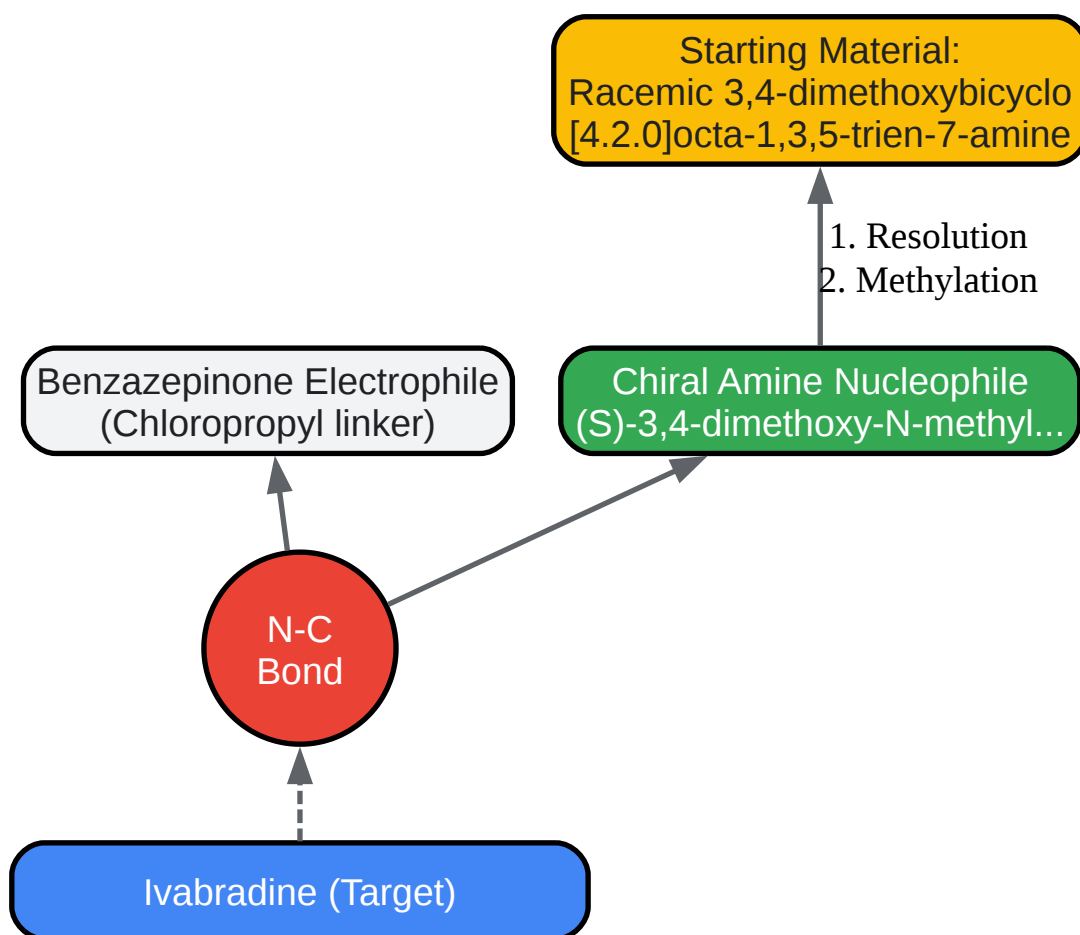
Executive Summary & Retrosynthetic Logic

The synthesis of Ivabradine is a classic convergent workflow involving two complex "arms": the Benzazepinone Arm (electrophile) and the Benzocyclobutene Arm (nucleophile). This guide focuses on the preparation of the chiral benzocyclobutene amine and its subsequent coupling, which is the yield-determining step of the industrial process.

Retrosynthetic Analysis

The strategic disconnection occurs at the tertiary amine nitrogen. This reveals two key precursors:

- (S)-Amine Intermediate: (S)-3,4-dimethoxy-N-methylbicyclo[4.2.0]octa-1,3,5-trien-7-amine. [2][3][5]
- Linker Intermediate: 3-(3-chloropropyl)-7,8-dimethoxy-1,3,4,5-tetrahydro-2H-3-benzazepin-2-one.[3]



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of Ivabradine.[6][7][8][9][10]

Part I: Preparation of the Chiral Amine (Nucleophile)

Objective: Convert racemic primary amine to the (S)-N-methyl secondary amine. Critical

Quality Attribute (CQA): Enantiomeric Excess (ee) > 99%.

Step 1.1: Optical Resolution

Direct resolution of the primary amine is more efficient than resolving the N-methyl derivative.

- Reagents: Racemic 3,4-dimethoxy**bicyclo[4.2.0]octa-1,3,5-trien-7-amine**, (1S)-(+)-10-Camphorsulfonic acid (CSA).[\[3\]](#)
- Solvent System: Ethanol/Water (or Ethyl Acetate).

Protocol:

- Dissolve 1.0 eq of racemic amine in Ethyl Acetate (10 volumes).
- Add 1.0 eq of (1S)-(+)-10-Camphorsulfonic acid dissolved in warm Ethanol.
- Heat the mixture to reflux (70°C) for 1 hour to ensure homogeneity.
- Cool slowly to 20°C over 4 hours. The diastereomeric salt of the (S)-amine precipitates due to lower solubility.
- Filtration: Collect the white crystalline solid.
- Recrystallization: Recrystallize from Isopropanol to upgrade chiral purity if ee < 98%.
- Free Basing: Suspend the salt in water, adjust pH to 11 with NaOH (20%), and extract with Dichloromethane (DCM). Evaporate to yield (S)-3,4-dimethoxy**bicyclo[4.2.0]octa-1,3,5-trien-7-amine**.

Step 1.2: N-Methylation (Carbamate Route)

Direct alkylation with methyl iodide leads to over-alkylation (quaternary salts). The carbamate reduction route ensures mono-methylation.[\[3\]](#)

Protocol:

- Carbamate Formation: Dissolve the (S)-amine (1.0 eq) in DCM. Add Triethylamine (1.2 eq). Cool to 0°C. Dropwise add Ethyl Chloroformate (1.1 eq). Stir for 2 hours. Aqueous workup yields the carbamate intermediate.

- Reduction: Dissolve the carbamate in anhydrous THF. Carefully add Lithium Aluminum Hydride (LiAlH₄) (2.0 eq) at 0°C under Nitrogen.
- Reflux for 3 hours.
- Quench: Fieser workup (Water, 15% NaOH, Water). Filter aluminum salts.[1]
- Isolate: Concentrate filtrate to obtain the (S)-N-methyl amine as a pale yellow oil.

Part II: The Coupling Reaction (Convergent Step)

Objective: Alkylation of the (S)-N-methyl amine with the Benzazepinone linker. Mechanism: S_N2 Nucleophilic Substitution.

Experimental Workflow

This step utilizes a mild base in a polar aprotic solvent to minimize racemization and elimination byproducts.

Reagents Table:

Reagent	Role	Equivalents	Notes
(S)-N-methyl amine (from Part I)	Nucleophile	1.0	Limiting Reagent
3-(3-chloropropyl)- benzazepinone	Electrophile	1.1	Slight excess drives completion

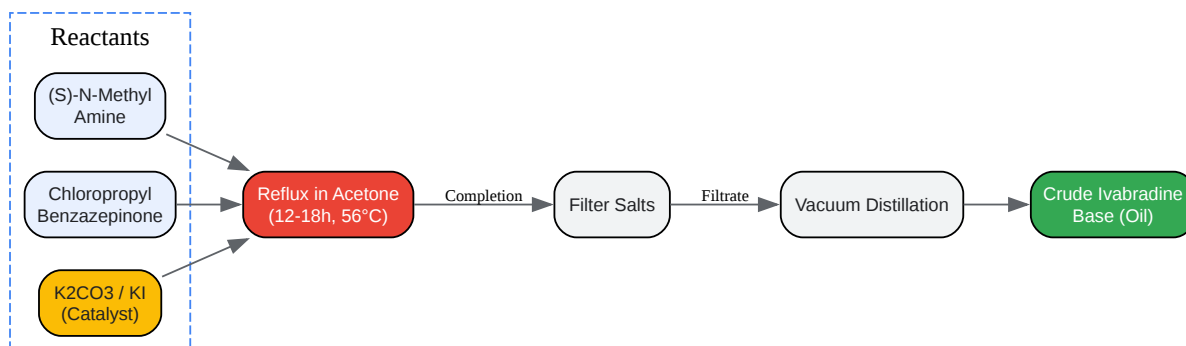
| Potassium Carbonate (

) | Base | 2.5 | Scavenges HCl; milled powder preferred | | Potassium Iodide (KI) | Catalyst | 0.1
| Finkelstein activation of chloride | | Acetone (or Acetonitrile) | Solvent | 15 Vols | Dry solvent
required |[3]

Detailed Protocol:

- Reactor Setup: Equip a 3-neck round bottom flask with a mechanical stirrer, reflux condenser, and nitrogen inlet.

- Charging: Charge 3-(3-chloropropyl)-7,8-dimethoxy-1,3,4,5-tetrahydro-2H-3-benzazepin-2-one and Acetone. Stir to dissolve.
- Activation: Add Potassium Iodide (KI) and Potassium Carbonate (
). Stir for 15 minutes at room temperature.
- Addition: Add the (S)-N-methyl amine (dissolved in minimal Acetone) to the suspension.
- Reaction: Heat the mixture to reflux (approx. 56°C for Acetone) for 12–18 hours.
 - In-Process Control (IPC): Monitor by HPLC.[\[11\]](#) Target: < 1.0% unreacted amine.
- Workup:
 - Cool to 25°C.
 - Filter off inorganic salts (
). Wash the cake with Acetone.
 - Concentrate the filtrate under vacuum to a viscous oil (Crude Ivabradine Base).
- Purification (Optional but recommended): Dissolve residue in Ethyl Acetate and wash with water. Dry over
.



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Figure 2: Process flow for the catalytic coupling of Ivabradine.[3]

Part III: Salt Formation (Ivabradine Hydrochloride)

Ivabradine is marketed as the hydrochloride salt. The crystallization step is critical for obtaining the correct polymorph (Alpha form is the standard stable polymorph).

Protocol:

- Dissolve the Crude Ivabradine Base in Acetonitrile (5 volumes).
- Cool to 0–5°C.
- Slowly add Hydrogen Chloride (HCl) solution (in Ethanol or Ether) or bubble HCl gas until pH reaches 1–2.
- Allow the mixture to stir at 0°C for 2 hours. The hydrochloride salt will crystallize.[12][13]
- Filtration: Filter the solid under nitrogen (hygroscopic).
- Drying: Dry in a vacuum oven at 40°C.

Yield: Typically 75–85% (overall from coupling). Appearance: White to off-white crystalline powder.[3]

Analytical Validation

To ensure the integrity of the synthesized product, compare against these standard parameters:

Parameter	Specification	Method
Appearance	White crystalline powder	Visual
Identification	Matches Reference Standard	IR / HPLC
Melting Point	193–196°C (HCl salt)	Capillary Method
Specific Rotation	(c=1, MeOH)	Polarimetry
Purity	> 99.5%	HPLC

NMR Characterization (Base)[6]

- ¹H NMR (CDCl₃):
6.6–6.7 (Ar-H), 3.7–3.8 (Methoxy protons), 3.4 (N-Me), 2.5–3.0 (Alkyl chain).[3]
- Key Diagnostic: The doublet for the methyl group attached to the chiral center and the singlet for the N-methyl group.

References

- Les Laboratoires Servier. (2005).[14] Process for the preparation of ivabradine via hydrogenation of oxobenzazepinepropanal acetal derivative and coupling with dimethoxycyclobutabenzenemethanamine. US Patent 20050228177.[14] [Link](#)
- Alembic Pharmaceuticals Ltd. (2009). Process for preparation of ivabradine hydrochloride. European Patent EP2097383B1. [Link](#)

- MedKoo Biosciences. (n.d.). Ivabradine Synthetic Routes and Description. [Link](#)
- ChemicalBook. (2025). Product entry: (S)-1-(3,4-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl)-N-methylmethanamine hydrochloride.[3][15][16] [Link](#)

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Sources

- 1. CA2851960C - Synthesis process for 3,4-dimethoxybicyclo[4.2.0]octa-1,3,5-triene-7-carbonitrile, and application to the synthesis of ivabradine and its addition salts to a pharmaceutically acceptable acid - Google Patents [patents.google.com]
- 2. WO2019202611A1 - An improved process for the synthesis of ivabradine and its pharmaceutically acceptable salts - Google Patents [patents.google.com]
- 3. 3-[3-[[[(7S)-3,4-Dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl]Methyl]Methylamino]propyl]-1,3-dihydro-7,8-dimethoxy-H-3-benzazepin-2-one | 1086026-31-4 [chemicalbook.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. PROCESS FOR THE MANUFACTURE OF IVABRADINE AND OF INTERMEDIATES OF SYNTHESIS THEREOF - Patent 2739610 [data.epo.org]
- 7. US8859763B1 - Process for the synthesis of 3,4-dimethoxybicyclo[4.2.0]OCTA-1,3,5-triene-7-carbonitrile, and application in the synthesis of ivabradine and addition salts thereof with a pharmaceutically acceptable acid - Google Patents [patents.google.com]
- 8. WIPO – 检索国际和国家专利汇编 [patentscope.wipo.int]
- 9. chemrxiv.org [chemrxiv.org]
- 10. echemi.com [echemi.com]
- 11. benthamdirect.com [benthamdirect.com]
- 12. Process For Making Crystalline Alpha Form Of Ivabradine Hydrochloride [quickcompany.in]

- [13. US8212026B2 - Process for the preparation of ivabradine hydrochloride and polymorph thereof - Google Patents \[patents.google.com\]](#)
- [14. medkoo.com \[medkoo.com\]](#)
- [15. niainnovation.in \[niainnovation.in\]](#)
- [16. veeprho.com \[veeprho.com\]](#)
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